

Technical Analysis: Spectroscopic Characterization of (2-Cyclopropyl-5-fluorophenyl)boronic Acid

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Compound of Interest

Compound Name: (2-Cyclopropyl-5-fluorophenyl)boronic acid

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Executive Summary

The characterization of **(2-Cyclopropyl-5-fluorophenyl)boronic acid** presents a unique analytical paradox. While the cyclopropyl and fluoro substituents provide distinct high-resolution NMR handles, the boronic acid moiety introduces dynamic instability (dehydration to boroxines) that complicates mass spectrometry and quantitative NMR.^[1] This guide outlines a self-validating analytical workflow designed to distinguish the monomeric acid from its anhydrides and quantify purity with high precision.

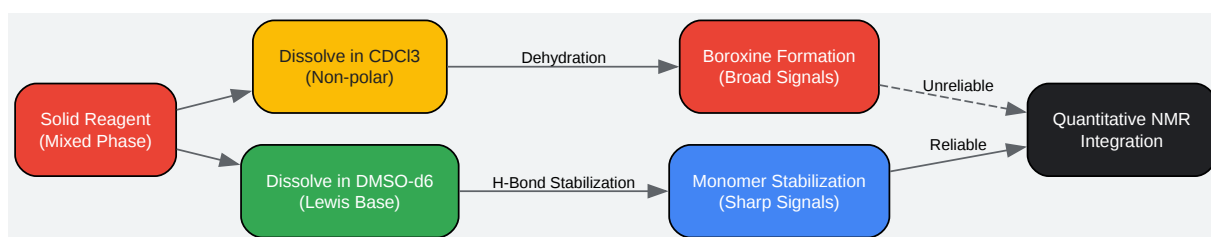
Part 1: Structural Dynamics & Sample Preparation^[1]

The Boronic Acid Equilibrium

Unlike standard organic molecules, arylboronic acids exist in a dynamic equilibrium between the monomeric acid and the trimeric cyclic anhydride (boroxine). This equilibrium is solvent-dependent and concentration-driven.^[1]

- The Trap: In non-polar solvents (e.g., CDCl_3), the equilibrium shifts toward the boroxine, leading to broad, confusing NMR signals and inconsistent integration.
- The Solution: DMSO- d_6 is the mandatory solvent for characterization.^[1] It acts as a Lewis base, coordinating with the empty p-orbital of the boron atom.^[1] This breaks the boroxine clusters and "locks" the molecule into a monomeric tetrahedral solvent adduct, sharpening the signals.

DOT Diagram: The Solvation-Equilibrium Workflow



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Caption: Solvent choice dictates the structural species observed. DMSO-*d*₆ is required to stabilize the monomer for accurate integration.^[1]

Part 2: Nuclear Magnetic Resonance (NMR) Analysis

¹H NMR: The Cyclopropyl-Aromatic Interplay

The cyclopropyl group at the ortho position exerts a significant shielding effect and steric pressure on the boronic acid group.^[1]

Proton Environment	Chemical Shift (δ ppm)	Multiplicity	Coupling (Hz)	Structural Insight
B(OH) ₂	8.0 – 8.5	Broad Singlet	N/A	Highly variable; disappears with D ₂ O shake.[1]
Ar-H (C6)	7.3 – 7.5	dd	,	Ortho to Boron; deshielded by B(OH) ₂ . [1]
Ar-H (C4)	7.0 – 7.2	td	,	Para to Boron; distinct splitting by F.
Ar-H (C3)	6.9 – 7.1	dd	,	Ortho to Cyclopropyl; shielded.[1]
Cyclopropyl-CH	2.0 – 2.3	Multiplet	-	Deshielded compared to alkyl-cyclopropyl due to ring current.[1]
Cyclopropyl-CH ₂	0.8 – 1.0	Multiplet	-	Distinctive high-field "roofing" pattern.[1]
Cyclopropyl-CH ₂	0.5 – 0.7	Multiplet	-	Most shielded protons; diagnostic for integrity.[1]

Critical Analysis:

- The Fluorine Effect: The ¹⁹F nucleus () couples to all aromatic protons.[1] Expect "extra" splitting. The H4 proton (between cyclopropyl and F) often appears as a triplet of doublets (td) or a complex multiplet.

- Cyclopropyl Integrity: If the ring opens (acid-catalyzed degradation), the high-field signals (0.5–1.0 ppm) vanish, replaced by olefinic signals (5.0–6.0 ppm) or alkyl chains.[\[1\]](#)

¹³C NMR: The "Invisible" Carbon

- C-B (Carbon-1): Often invisible or extremely broad due to the Quadrupolar Relaxation of the ¹¹B nucleus () and ¹⁰B ().[\[1\]](#) Technique: Use a low-temperature experiment or HMBC (Heteronuclear Multiple Bond Correlation) to locate this carbon via the ortho-protons.[\[1\]](#)
- C-F Coupling: The C5 carbon will appear as a doublet with a massive coupling constant ().

¹⁹F NMR: The Purity Check

Run a non-decoupled ¹⁹F scan.[\[1\]](#)

- Expected Shift: -110 to -120 ppm (relative to CFCl₃).[\[1\]](#)
- Diagnostic Value: Impurities (e.g., defluorinated byproducts or regioisomers) will show as distinct sharp peaks.[\[1\]](#) This is often more sensitive than ¹H NMR for purity quantification.[\[1\]](#)

Part 3: Mass Spectrometry (MS) Profiling

Boronic acids are notoriously difficult to ionize as simple molecular ions

[\[1\]](#) They tend to dehydrate in the source or form adducts.[\[1\]](#)

Ionization Strategy: Negative Mode ESI

Electrospray Ionization in Negative Mode (ESI-) is the gold standard for arylboronic acids.[\[1\]](#)

- Target Ion:

or

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- The Boroxine Artifact: You will likely observe a peak at

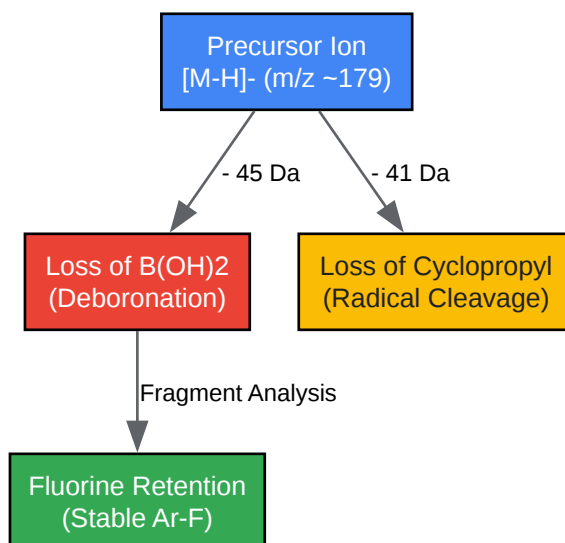
[1] Do not interpret this as an impurity. It is a source-generated artifact formed during the desolvation process.[1]

The Boron Isotope Signature

Boron has two stable isotopes: ^{10}B (~20%) and ^{11}B (~80%).

- Pattern Recognition: Every boron-containing ion must show this distinctive 1:4 isotope ratio.
[1] If your mass peak lacks this "step" pattern, it is not a boron species.[1]

DOT Diagram: MS Fragmentation Logic



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Caption: Primary fragmentation pathways in ESI(-) MS. Deboronation is the dominant pathway.

Part 4: Experimental Protocols

Protocol A: High-Fidelity NMR Sample Prep

- Glassware: Use Class A borosilicate NMR tubes. Note: For ^{11}B NMR, use quartz tubes to eliminate background boron signal from borosilicate glass.
- Solvent: Dispense 600 μL of DMSO- d_6 (99.9% D).

- Concentration: Dissolve 10–15 mg of the compound.
- Acquisition:
 - Set relaxation delay () to ≥ 5 seconds to allow full relaxation of aromatic protons for quantitative integration.
 - Acquire ^{19}F spectrum (spectral width 200 ppm) to verify regio-purity.[\[1\]](#)

Protocol B: LC-MS Configuration[\[1\]](#)

- Column: C18 Reverse Phase (e.g., Waters BEH C18).[\[1\]](#)
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.[\[1\]](#)
 - B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
 - Note: Acidic mobile phase prevents peak tailing but may promote on-column deboronation.[\[1\]](#) Keep run times short (< 5 min).
- Ionization: ESI Negative Mode.
 - Capillary Voltage: 2.5 kV.[\[1\]](#)
 - Cone Voltage: 20–40 V (Keep low to minimize in-source fragmentation).[\[1\]](#)

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Sources

- 1. (2-Cyclopropylphenyl)boronic acid | 1373393-41-9 [sigmaaldrich.com]
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